

Application Notes and Protocols for the Synthesis of 2-Methylbenzoylacetonitrile

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Compound of Interest

Compound Name: 2-Methylbenzoylacetonitrile

Cat. No.: B1348470

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This document provides a comprehensive experimental protocol for the synthesis of **2-Methylbenzoylacetonitrile**, a valuable building block in medicinal chemistry and drug discovery. The outlined procedure is based on a Claisen-type condensation reaction, a fundamental transformation in organic synthesis for the formation of carbon-carbon bonds.

Introduction

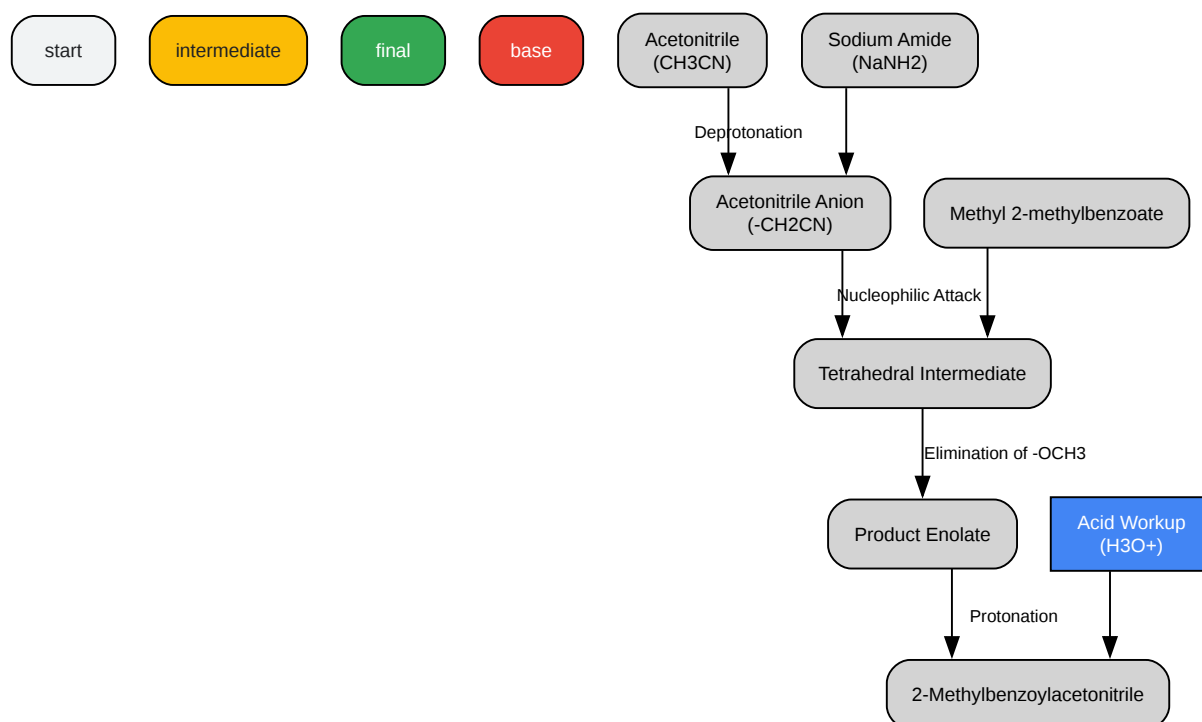
2-Methylbenzoylacetonitrile, also known as 3-oxo-3-(o-tolyl)propanenitrile, is a β -ketonitrile that serves as a versatile intermediate in the synthesis of various heterocyclic compounds and pharmacologically active molecules. Its structure, featuring a reactive nitrile group and a keto-methylene moiety, allows for a wide range of chemical modifications, making it a key component in the development of novel therapeutic agents. The protocol detailed below describes a reliable method for its preparation from commercially available starting materials.

Reaction Scheme

The synthesis proceeds via the condensation of methyl 2-methylbenzoate with acetonitrile in the presence of a strong base, sodium amide, in an inert solvent.

Figure 1: Overall reaction for the synthesis of **2-Methylbenzoylacetonitrile**.

Caption: Experimental workflow for the synthesis of **2-Methylbenzoylacetonitrile**.



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Caption: Simplified reaction mechanism for the synthesis of **2-Methylbenzoylacetonitrile**.

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